

An In-depth Technical Guide to N,5-Dimethyl-2-nitroaniline

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Compound of Interest

Compound Name: *N,5-Dimethyl-2-nitroaniline*

CAS No.: 65081-42-7

Cat. No.: B1600609

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This guide provides a comprehensive overview of **N,5-Dimethyl-2-nitroaniline**, a key chemical intermediate. It is intended for researchers, scientists, and professionals in drug development, offering detailed insights into its properties, synthesis, applications, and handling.

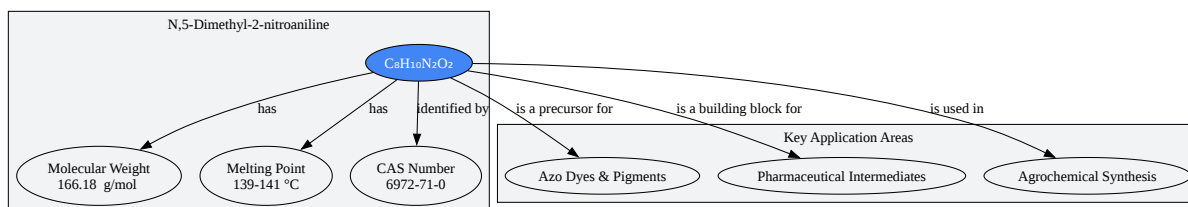
Section 1: Core Compound Profile

N,5-Dimethyl-2-nitroaniline, also known as 6-nitro-3,4-xylidine, is an aromatic amine with the chemical formula $C_8H_{10}N_2O_2$.^{[1][2]} Its structure, featuring a benzene ring substituted with two methyl groups, a nitro group, and an amino group, makes it a versatile building block in organic synthesis.

Physicochemical Properties

The fundamental characteristics of **N,5-Dimethyl-2-nitroaniline** are crucial for its application in experimental design. A summary of these properties is presented below.

Property	Value	Source
Molecular Weight	166.18 g/mol	[1][2]
IUPAC Name	4,5-dimethyl-2-nitroaniline	[3]
CAS Number	6972-71-0	[2]
Appearance	Powder	[2]
Melting Point	139-141 °C	[2][4]
Molecular Formula	C ₈ H ₁₀ N ₂ O ₂	[3]
InChI Key	PINGKGGKKUSYUAW-UHFFFAOYSA-N	[2][3]



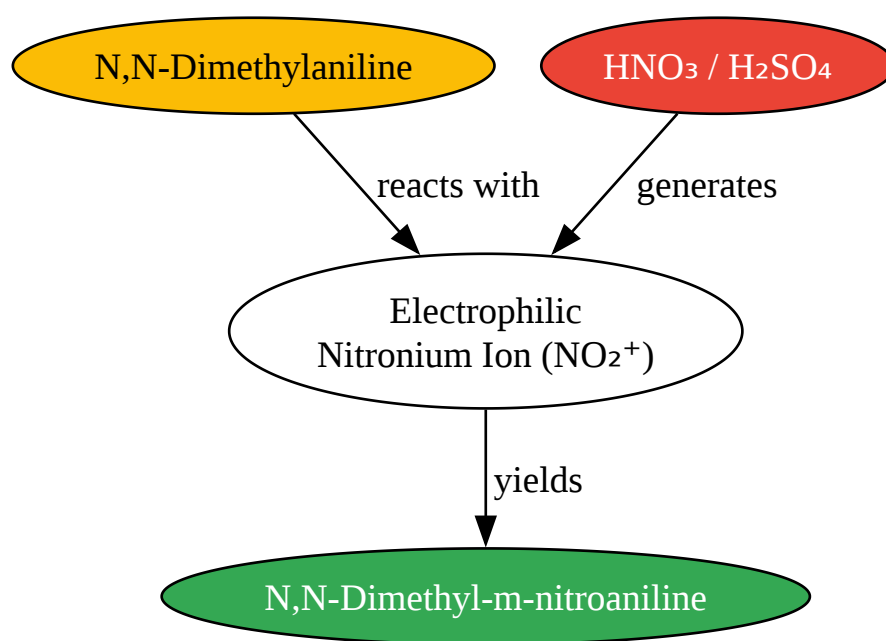
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Section 2: Synthesis and Reactivity

The synthesis of nitroaniline derivatives is a cornerstone of industrial and laboratory organic chemistry. While specific, high-yield synthesis routes for **N,5-Dimethyl-2-nitroaniline** are often proprietary, the general approach involves the nitration of a corresponding dimethylaniline precursor.

General Synthesis Pathway: Nitration of Dimethylaniline

The introduction of a nitro group onto an aromatic ring is typically achieved through electrophilic aromatic substitution using a nitrating agent, commonly a mixture of nitric acid and sulfuric acid.



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A representative procedure for the nitration of dimethylaniline involves the slow addition of dimethylaniline to a cooled mixture of concentrated sulfuric and nitric acids.[5] The reaction temperature is carefully controlled to prevent side reactions and ensure the desired regioselectivity.

Section 3: Applications in Research and Development

Nitroanilines are pivotal intermediates in various industrial sectors, from pigments to pharmaceuticals. Their utility stems from the reactivity of both the nitro and amino groups, which can be selectively transformed.

Azo Dyes and Pigments

A primary application of nitroanilines is in the synthesis of azo dyes.[6] The amino group can be converted into a diazonium salt, which then acts as an electrophile in a coupling reaction with an electron-rich aromatic compound to form the characteristic azo linkage (-N=N-).[6]

Pharmaceutical and Agrochemical Synthesis

The nitro group in **N,5-Dimethyl-2-nitroaniline** is a versatile functional group in medicinal chemistry.[7] It can be reduced to an amino group, which can then be further functionalized. This makes nitroanilines valuable scaffolds for building more complex molecules with potential biological activity.[8][9] For instance, they serve as intermediates in the synthesis of herbicides and anthelmintic agents.[8]

Section 4: Experimental Protocols

Accurate and reproducible experimental work requires well-defined protocols. The following sections provide guidance on the safe handling and analysis of **N,5-Dimethyl-2-nitroaniline**.

Safe Handling and Storage

N,5-Dimethyl-2-nitroaniline is a chemical that requires careful handling to minimize exposure.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, gloves, and a lab coat.[10]
- Ventilation: Work in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust.[10][11]
- Storage: Store in a tightly closed container in a cool, dry place away from incompatible materials.[10]
- First Aid: In case of contact with eyes or skin, rinse immediately with plenty of water.[10] If inhaled, move to fresh air.[10] If swallowed, seek immediate medical attention.[10]

Analytical Methods

The purity and identity of **N,5-Dimethyl-2-nitroaniline** can be confirmed using standard analytical techniques.

High-Performance Liquid Chromatography (HPLC): HPLC is a common method for assessing the purity of nitroaniline compounds.[12][13][14]

- Column: A C18 reversed-phase column is typically suitable.
- Mobile Phase: A gradient of acetonitrile and water is often used.[12]
- Detection: UV detection at a wavelength corresponding to the absorbance maximum of the compound is employed.[15]

Spectroscopic Analysis:

- ^1H NMR: The proton NMR spectrum provides information about the chemical environment of the hydrogen atoms in the molecule.
- Mass Spectrometry (MS): MS is used to determine the molecular weight of the compound and can provide structural information through fragmentation patterns.

Section 5: Conclusion

N,5-Dimethyl-2-nitroaniline is a valuable chemical intermediate with a well-defined set of properties. Its utility in the synthesis of dyes, pharmaceuticals, and agrochemicals underscores its importance in organic chemistry. A thorough understanding of its synthesis, reactivity, and safe handling is essential for its effective and responsible use in research and development.

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